

# Technical Guide: Safety and Handling of 2-Methylpropylboronic Acid

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## Compound of Interest

Compound Name: 2-Methylpropylboronic acid

Cat. No.: B032443

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2-methylpropylboronic acid** (also known as isobutylboronic acid). The information is intended to assist researchers, scientists, and drug development professionals in using this reagent safely in a laboratory setting.

## Chemical and Physical Properties

**2-Methylpropylboronic acid** is a white, crystalline solid that is hygroscopic, meaning it readily absorbs moisture from the air.[1] It is an important reagent in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions.[2]

Property	Value	Reference
CAS Number	84110-40-7	[3]
Molecular Formula	C <sub>4</sub> H <sub>11</sub> BO <sub>2</sub>	[3]
Molecular Weight	101.94 g/mol	[3]
Appearance	White flakes or crystalline solid	[1][4]
Melting Point	108-111 °C	[4]
Hygroscopicity	Hygroscopic	[1][5]

## Hazard Identification and Classification

**2-Methylpropylboronic acid** is classified as an irritant. It can cause skin, eye, and respiratory tract irritation.<sup>[1]</sup><sup>[3]</sup> Ingestion may lead to gastrointestinal irritation.<sup>[1]</sup>

Hazard Classification	GHS Code	Description	Reference
Skin Irritation	H315	Causes skin irritation	<sup>[3]</sup>
Eye Irritation	H319	Causes serious eye irritation	<sup>[3]</sup>
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	<sup>[3]</sup>

NFPA 704 Rating (estimated):<sup>[1]</sup>

- Health: 2 (Moderate)
- Flammability: 0 (Minimal)
- Instability: 0 (Minimal)

## Toxicological Data

Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **2-methylpropylboronic acid** are not readily available in published literature.<sup>[1]</sup> Due to the lack of comprehensive toxicological data, this compound should be handled with care, assuming it may have other potential health effects.

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-methylpropylboronic acid** to minimize exposure.

PPE Type	Specification	Reference
Eye Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US)	[1][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	[1]
Respiratory Protection	Not required for small-scale laboratory use with adequate ventilation. For large-scale use or in case of insufficient ventilation, a NIOSH/MSHA approved respirator is recommended.	[1]

## Experimental Protocols

### General Handling and Storage

**2-Methylpropylboronic acid** is hygroscopic and should be stored in a tightly sealed container in a cool, dry place, preferably in a desiccator or under an inert atmosphere (e.g., nitrogen or argon). [1][5]

### Weighing and Transferring

Due to its fluffy nature and potential for static electricity, **2-methylpropylboronic acid** should be weighed and transferred in a fume hood to avoid inhalation of dust. An anti-static gun can be used to minimize static cling.

Protocol:

- Ensure the fume hood is functioning correctly.

- Wear all required PPE.
- Place a weighing paper or boat on the analytical balance and tare.
- Carefully transfer the desired amount of **2-methylpropylboronic acid** to the weighing vessel using a clean spatula.
- If the solid is being added to a reaction vessel, do so carefully to avoid creating dust.
- Clean any spills immediately (see section 6).

## Use in a Suzuki-Miyaura Coupling Reaction (Illustrative Example)

This protocol provides a general outline and should be adapted to the specific requirements of the reaction being performed.

- Reaction Setup:
  - Set up a dry reaction flask equipped with a magnetic stir bar and a condenser under an inert atmosphere (nitrogen or argon).
  - To the flask, add the aryl halide, a palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>), and a suitable solvent (e.g., toluene, dioxane, or DMF).
- Addition of Reagents:
  - In a separate container, dissolve the **2-methylpropylboronic acid** and a base (e.g., K<sub>2</sub>CO<sub>3</sub>, Cs<sub>2</sub>CO<sub>3</sub>, or K<sub>3</sub>PO<sub>4</sub>) in a suitable solvent (e.g., water or ethanol).
  - Add the solution of the boronic acid and base to the reaction flask via a syringe or dropping funnel.
- Reaction:
  - Heat the reaction mixture to the desired temperature and monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC, or LC-MS).

- Work-up:
  - Once the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction by adding water or a dilute aqueous acid.
  - Extract the product with an organic solvent.
  - Wash the organic layer with brine, dry it over an anhydrous salt (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), and concentrate it under reduced pressure.
- Purification:
  - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

## Accidental Release Measures

In case of a spill, follow these steps:

- Evacuate the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, carefully sweep up the spilled solid and place it in a sealed container for disposal.[\[1\]](#)[\[6\]](#)
- Avoid generating dust.[\[1\]](#)
- Clean the spill area with a wet cloth or paper towel and dispose of the cleaning materials in a sealed bag.

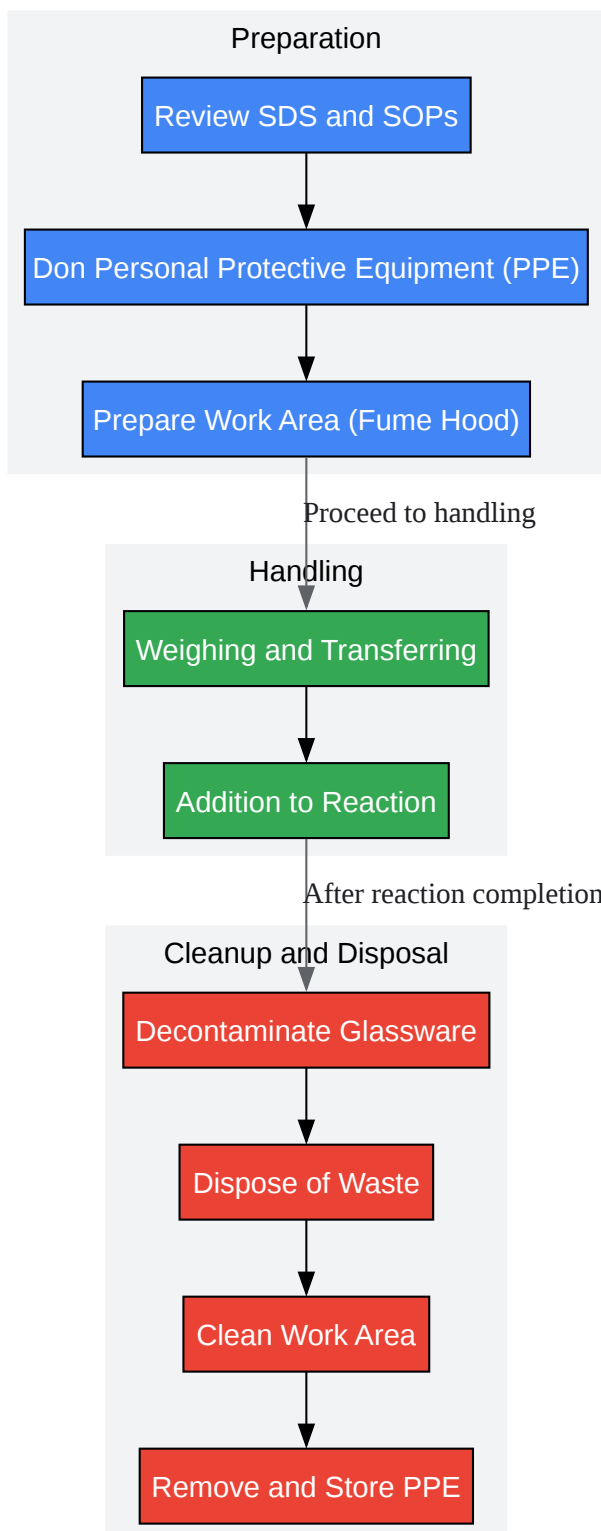
## First Aid Measures

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1]
Skin Contact	Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek medical attention.	[1]

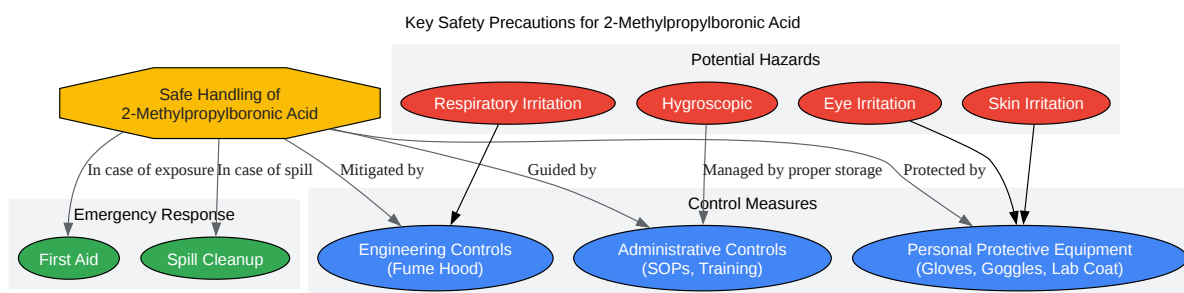
## Visualizations

## Experimental Workflow for Safe Handling

## Experimental Workflow for Safe Handling of 2-Methylpropylboronic Acid

[Click to download full resolution via product page](#)Caption: Workflow for handling **2-methylpropylboronic acid**.

## Logical Relationships of Safety Precautions



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Caption: Relationships between safety precautions.

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